

Sodium Propionate-2,3-13C2: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Sodium propionate-2,3-13C2

CAS No.: 201996-20-5

Cat. No.: B1628493

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An In-depth Examination of a Key Isotopic Tracer for Metabolic Research and Drug Development

Introduction

Sodium propionate-2,3-13C2 is a stable isotope-labeled compound crucial for tracing metabolic pathways and understanding cellular physiology. This guide provides a comprehensive overview of its chemical properties, synthesis, and applications, with a focus on its utility in mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy for researchers, scientists, and drug development professionals.

Core Chemical Identifiers and Properties

A clear understanding of the fundamental properties of **Sodium propionate-2,3-13C2** is essential for its effective application in research.

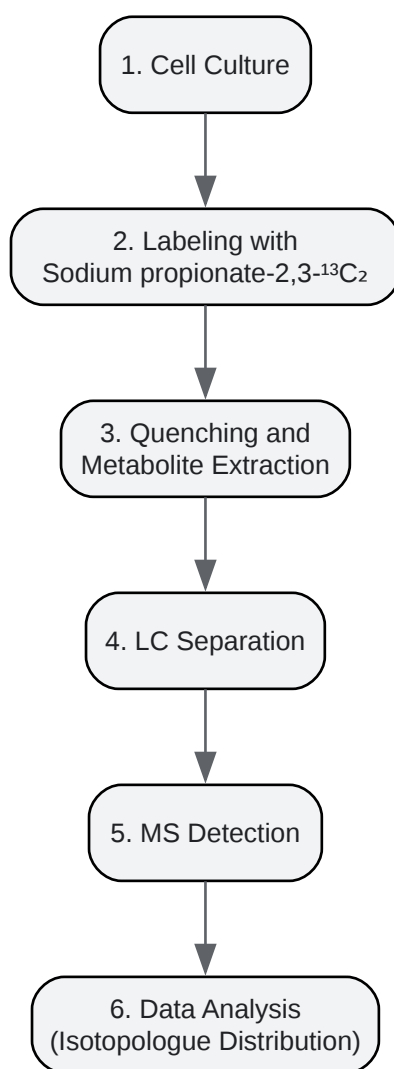
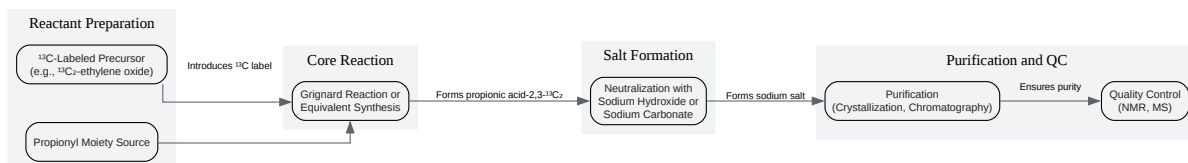
Property	Value	Source
CAS Number	201996-20-5	[1][2]
Molecular Formula	$^{13}\text{CH}_3^{13}\text{CH}_2\text{CO}_2\text{Na}$	
Molecular Weight	98.05 g/mol	[1]
Appearance	White or colorless hygroscopic crystals	[3]
Melting Point	285-286 °C	[1][2]
Solubility	Freely soluble in water, soluble in ethanol	[3]
Isotopic Purity	Typically ≥ 99 atom % ^{13}C	[1]

Synthesis and Quality Control

The synthesis of unlabeled sodium propionate is typically achieved through the reaction of propionic acid with sodium carbonate or sodium hydroxide.[4][5] A patented method describes the controlled addition of propionic acid to food-grade sodium carbonate with specific stirring speeds and temperatures to produce sodium propionate.[6] Isotope-labeled sodium propionate, including **Sodium propionate-2,3- $^{13}\text{C}_2$** , can be synthesized using precursors enriched with ^{13}C . For instance, a method for synthesizing multiply labeled sodium propionate from 2,4,4-trimethyl-2-oxazoline has been reported.[7]

General Synthesis Workflow

The synthesis of isotopically labeled sodium propionate involves a multi-step process that requires careful control of reaction conditions to ensure high isotopic enrichment and chemical purity.



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Sources

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